

Essential Safety and Operational Guide for Handling Methyl 10-undecenoate

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Compound of Interest

Compound Name: Methyl 10-undecenoate

Cat. No.: B153647

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For researchers, scientists, and drug development professionals, the safe and effective handling of **Methyl 10-undecenoate** is paramount for both personal safety and experimental integrity. This guide provides immediate, essential safety protocols, logistical information for operations, and a clear disposal plan.

Chemical Identifier:

- Name: **Methyl 10-undecenoate**
- CAS Number: 111-81-9[1]
- Molecular Formula: C₁₂H₂₂O₂[2]
- Molecular Weight: 198.30 g/mol

Hazard Summary: **Methyl 10-undecenoate** is harmful if swallowed or inhaled.[1][3] It is also very toxic to aquatic life with long-lasting effects.[3][4]

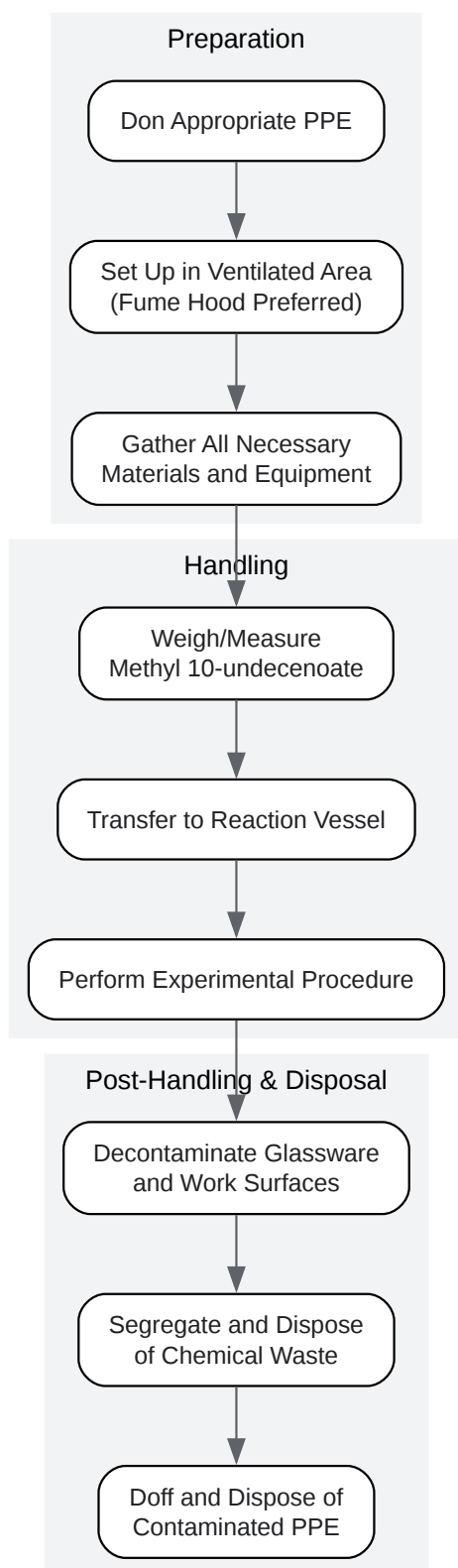
Personal Protective Equipment (PPE)

Appropriate PPE is the primary defense against chemical exposure. The following table summarizes the recommended PPE for handling **Methyl 10-undecenoate**.

PPE Category	Item	Specifications and Rationale
Eye Protection	Safety glasses or goggles	Must provide a complete seal around the eyes to protect against splashes.[5][6]
Hand Protection	Chemical-resistant gloves	Nitrile or butyl rubber gloves are recommended for handling esters.[5][7] Always inspect gloves for integrity before use.
Body Protection	Laboratory coat	A standard, fully buttoned lab coat should be worn to protect against skin contact.[5][6] For larger quantities, a chemical-resistant apron is advisable.[5]
Respiratory Protection	Dust mask (e.g., N95) or respirator	Recommended when handling the substance, especially if there is a risk of generating aerosols or if working outside of a well-ventilated area.[3] Use in a chemical fume hood is preferred.[8]

Operational Plan: Safe Handling Workflow

Adherence to a standardized workflow is critical to minimize exposure risks and prevent contamination.



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Caption: Workflow for the safe handling of **Methyl 10-undecenoate**.

Experimental Protocols

Preparation:

- Ventilation: Always handle **Methyl 10-undecenoate** in a well-ventilated area. A chemical fume hood is strongly recommended.[3]
- Personal Protective Equipment (PPE): Before handling, don all required PPE as specified in the table above.
- Emergency Equipment: Ensure that an eyewash station and safety shower are readily accessible.[3]

Handling:

- Avoid Inhalation and Contact: Take precautions to avoid breathing vapors or allowing the chemical to come into contact with skin or eyes.[9]
- Transfer: When transferring the liquid, do so carefully to avoid splashing.
- Heating: If heating is required, be aware that the flash point is 115 °C (239 °F).

First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, provide artificial respiration and seek medical attention.[1][2]
- After Skin Contact: Remove contaminated clothing immediately. Wash the affected area with soap and plenty of water.[2]
- After Eye Contact: Rinse the opened eye for several minutes under running water.[1]
- If Swallowed: Do not induce vomiting. Rinse mouth and seek immediate medical attention.[2][9]

Disposal Plan

Proper disposal of **Methyl 10-undecenoate** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.[8]

Waste Characterization:

- Unused **Methyl 10-undecenoate** should be treated as hazardous chemical waste.[1] It is classified as extremely hazardous for water.[1]

Disposal Steps:

- Waste Collection:
 - Liquid Waste: Collect all unused material and reaction mixtures containing **Methyl 10-undecenoate** in a designated, labeled, and sealed container for liquid chemical waste.
 - Solid Waste: Dispose of any contaminated consumables (e.g., pipette tips, weigh boats) in a designated solid chemical waste container.[8]
- Container Disposal: Do not reuse empty containers. They should be disposed of according to official regulations.[1]
- Regulatory Compliance: All waste must be disposed of in accordance with local, regional, and national regulations. Do not allow the product to reach the sewage system or groundwater.[1]

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References

- 1. prod.adv-bio.com [prod.adv-bio.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. arkema.com [arkema.com]
- 4. methyl 10-undecenoate, 111-81-9 [thegoodscentcompany.com]

- 5. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 6. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 7. [mcrcsafety.com](https://www.mcrcsafety.com) [[mcrcsafety.com](https://www.mcrcsafety.com)]
- 8. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 9. [chemicalbull.com](https://www.chemicalbull.com) [[chemicalbull.com](https://www.chemicalbull.com)]
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